

sinapoyl malate process atom economy optimization

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Compound Focus: Sinapoyl malate

CAS No.: 92344-58-6

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Synthetic Pathway & Atom Economy

The optimized synthesis for **Sinapoyl Malate** is a **two-step procedure** starting from unprotected, naturally occurring hydroxy acids and biomass-derived p-hydroxybenzaldehydes [1]. The key steps involve [1] [2]:

- **Malonate Mono-ester Formation:** Opening of Meldrum's acid with a hydroxy acid (e.g., L-malic acid).
- **Knoevenagel-Doebner Condensation:** Reaction of the resulting malonate mono-ester with a benzaldehyde (e.g., syringaldehyde) to form the **sinapoyl malate** structure.

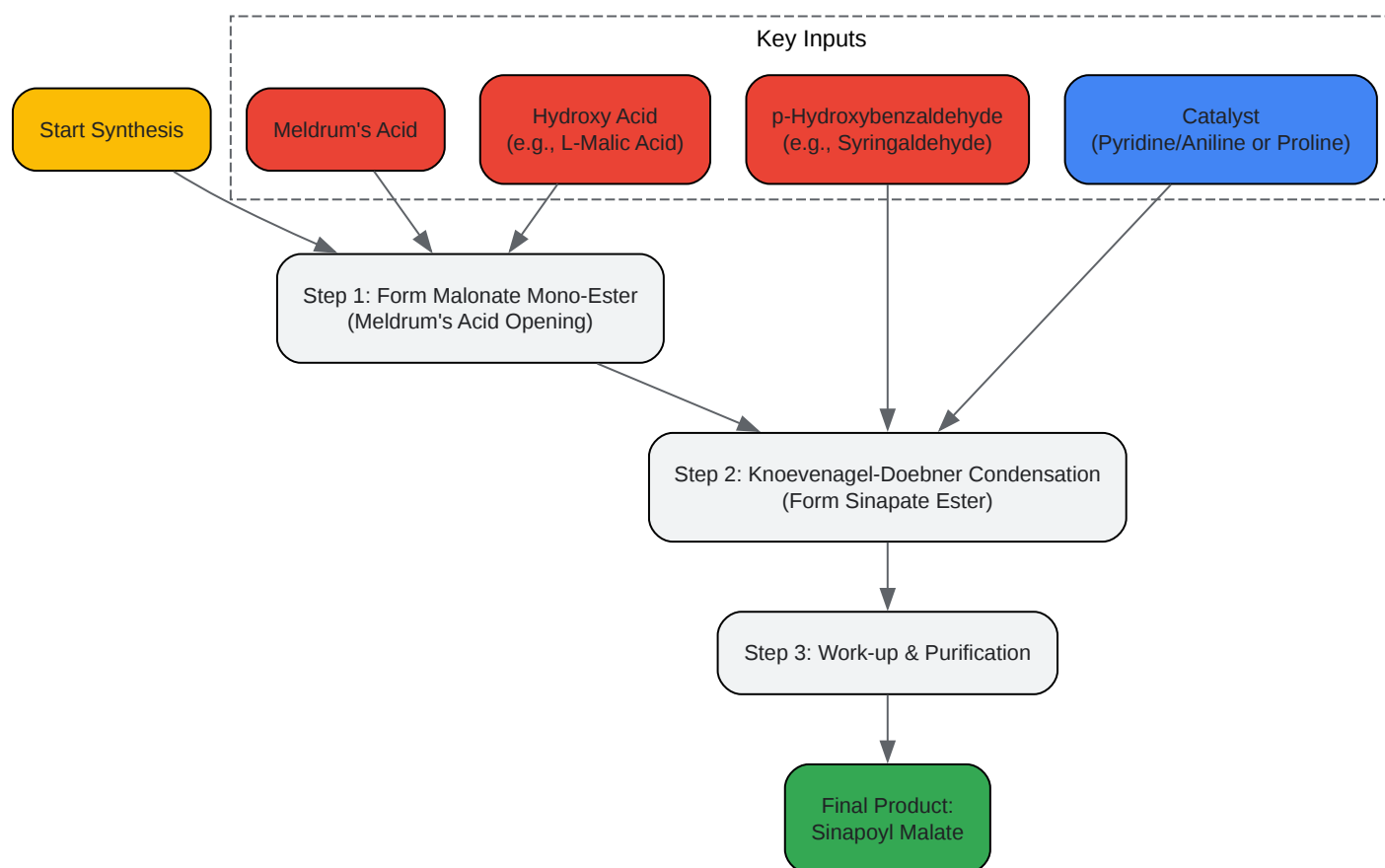
The sustainability of this route has been assessed using green metrics, which are summarized in the table below [1].

Metric	Value/Performance
Atom Economy (AE)	High (precise quantitative value not provided in search results)
Process Atom Economy (PAE)	High (precise quantitative value not provided in search results)
E-Factor	Low (precise quantitative value not provided in search results)
Environmental Impact (LCA)	Lower impact compared to previously reported synthetic routes [1].

This two-step process is reported to be a shorter, greener alternative to older tedious methods, providing average to good yields and avoiding endocrine disruptive properties [1].

Detailed Experimental Protocol

Below is the workflow for the synthesis, followed by detailed procedures for each key step.



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Step 1: Synthesis of Malonate Mono-Ester (General Procedure)

[2]

- **Reagents:** Meldrum's acid (5.0 g, 35 mmol, 1.0 equiv) and the corresponding alcohol (e.g., L-malic acid derivative, 35 mmol, 1.0 equiv).
- **Procedure:** The reagents are melted together at **95°C** and stirred for **3 hours**. After cooling to room temperature, the mixture is partitioned between ethyl acetate and a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- **Work-up:** The aqueous layer is acidified to $\text{pH} \approx 1$ using concentrated HCl and then extracted with ethyl acetate. The combined organic layers are dried over anhydrous magnesium sulfate (MgSO_4), filtered, and concentrated to obtain the malonate mono-ester intermediate.

Step 2: Knoevenagel-Doebner Condensation to Sinapate Ester

[2]

- **Reagents:** Malonate mono-ester from Step 1 (8.6 mmol), syringaldehyde (1.2 equiv), aniline (79 μL , 0.86 mmol, 0.1 equiv), and pyridine as solvent (5.7 mL).
- **Procedure:** The reagents are combined in pyridine and stirred at **60°C overnight**.
- **Work-up & Purification:** After the reaction, the mixture is cooled to room temperature and partitioned between ethyl acetate and 1M aqueous HCl. The organic layer is dried over anhydrous MgSO_4 , filtered, and concentrated. The crude product is purified by **flash chromatography** using a cyclohexane/ethyl acetate solvent system.

Alternative Green Condensation Protocol

For a more sustainable approach, you can replace the pyridine/aniline system in Step 2 with this method [3]:

- **Reagents:** Aldehyde (1.0 equiv), malonic acid (1.0 equiv), L-proline (0.1 equiv) in ethanol (0.5 M concentration).
- **Procedure:** Stir the reaction mixture at **60°C for 4 hours**. After completion, the product can be purified using reverse-phase column chromatography (C-18 silica gel, H_2O :methanol, 80:20).

Troubleshooting Guide & FAQs

Here are solutions to common problems encountered during the synthesis.

Problem & Phenomenon	Possible Root Cause	Recommended Solution
Low Yield in Condensation	(1) Decarboxylation side reaction; (2) Incomplete reaction.	(1) Avoid high temps & base excess [4]. (2) Use 1.2 eq. aldehyde, ensure 3h reaction time at 60°C [2].
Poor Product Purity / Separation	Incomplete purification of polar product.	Use reverse-phase (C-18) flash chromatography with H ₂ O:MeOH eluent for better separation [3].
High Environmental Impact (E-Factor)	Use of toxic solvents (pyridine) and catalysts (aniline).	Replace pyridine/aniline with L-proline in ethanol for the condensation step [3].

Methodology Note on Optimization

The quantitative data on Atom Economy and E-factor from the primary source [1] is stated but not presented in numerical form within the available excerpts. To obtain these specific figures for a deeper quantitative analysis, I recommend accessing the **full original article** (Green Chem., 2020,22, 6510-6518), where these metrics are undoubtedly detailed.

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References

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